

Introduction: A Fluorinated Carbonate of Strategic Importance

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2,2,2-trifluoroethyl carbonate

Cat. No.: B1591677

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Methyl 2,2,2-trifluoroethyl carbonate (MTFEC), also known as FEMC, is a fluorinated organic compound that has garnered significant attention across various scientific disciplines. While its utility extends to being a chemical intermediate in the synthesis of pharmaceuticals and agrochemicals, its most prominent and researched application lies in the field of energy storage, specifically as a high-performance additive in electrolytes for lithium-ion batteries.[1][2]

The strategic incorporation of fluorine atoms into the ethyl group imparts a unique combination of properties, including enhanced thermal and electrochemical stability, making it a valuable component for developing safer, more durable, and higher-voltage energy storage systems.[2][3] This guide, intended for researchers, scientists, and professionals in drug development and materials science, provides a comprehensive overview of MTFEC, from its fundamental physicochemical properties to its synthesis, applications, and handling protocols.

PART 1: Physicochemical and Spectroscopic Profile

Understanding the core properties of MTFEC is fundamental to its application. The compound is a colorless to light yellow liquid under standard conditions.[4][5] Its key quantitative data are summarized below.

Core Properties

The molecular weight of **methyl 2,2,2-trifluoroethyl carbonate** is 158.08 g/mol.[4][6] Its chemical structure and formula are central to its function.

Property	Value	Source(s)
Molecular Weight	158.08 g/mol	[4] [7]
Molecular Formula	C ₄ H ₅ F ₃ O ₃	[4] [6] [8]
CAS Number	156783-95-8	[4] [6]
Density	~1.308 - 1.34 g/mL	[1] [9]
Boiling Point	74.2 - 106 °C	[1] [7]
Flash Point	~37 - 38 °C	[7]
IUPAC Name	methyl 2,2,2-trifluoroethyl carbonate	[6]
Synonyms	FEMC, Carbonic Acid Methyl 2,2,2-Trifluoroethyl Ester	[4] [6]

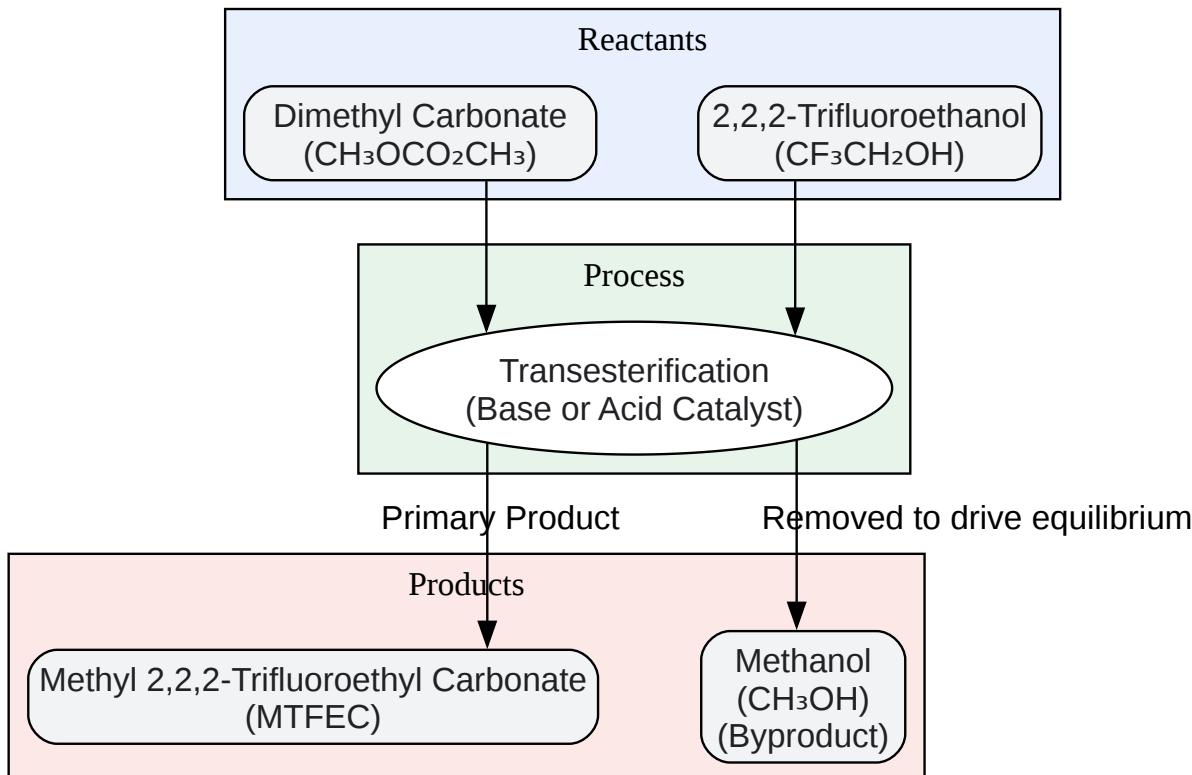
Spectroscopic Data

Spectroscopic analysis confirms the structure of MTFEC. Analytical data from Fourier-Transform Infrared (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy are consistent with its assigned structure, providing a reliable method for identity and purity confirmation in a laboratory setting.[\[7\]](#)

PART 2: Synthesis and Reactivity

General Synthesis Pathway

The synthesis of unsymmetrical carbonates like MTFEC can be achieved through several routes. A common conceptual pathway involves the reaction of a chloroformate with an alcohol or a transesterification reaction between a simple dialkyl carbonate (like dimethyl carbonate) and 2,2,2-trifluoroethanol. The electron-withdrawing nature of the trifluoroethyl group influences the reactivity of the starting materials and the stability of the final product.[\[10\]](#) An effective method using calcium salts has also been developed to facilitate the synthesis of unsymmetrical carbonates in high yield and purity.[\[1\]](#)

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Caption: Generalized synthesis pathway for MTFEC via transesterification.

Reactivity Insights

The reactivity of MTFEC is dominated by the carbonate functional group, flanked by a methyl group and an electron-poor trifluoroethyl group. This asymmetry makes it a target for nucleophilic attack. The trifluoroethyl group is a good leaving group, which can be relevant in certain reaction mechanisms, particularly in the context of electrolyte decomposition and the formation of passivation layers on battery electrodes.

PART 3: Core Application in Lithium-Ion Battery Electrolytes

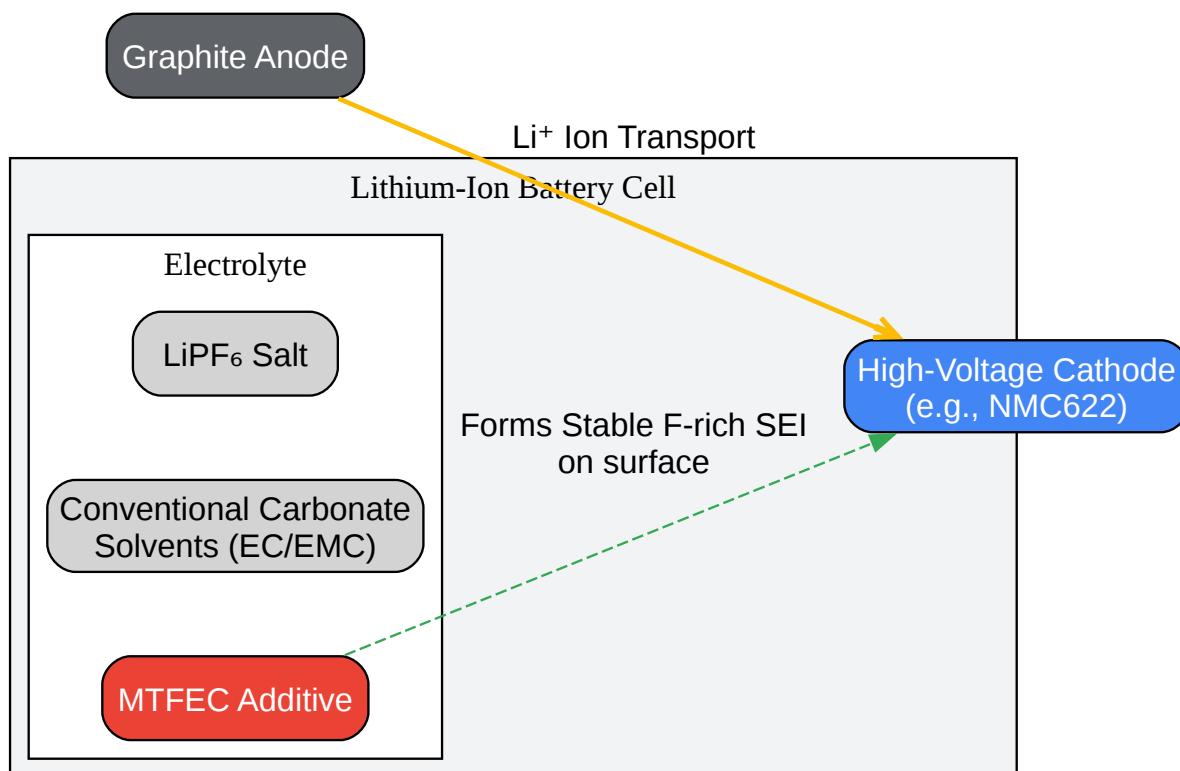
The most significant application of MTFEC is as a co-solvent or additive in non-aqueous electrolytes for lithium-ion batteries (LIBs).^[5] Its inclusion addresses several critical challenges

in battery technology, particularly for high-voltage systems.

Mechanism of Action: Enhancing the Solid Electrolyte Interphase (SEI)

In LIBs, a stable passivation layer, known as the Solid Electrolyte Interphase (SEI), must form on the electrode surfaces to prevent continuous electrolyte decomposition. MTFEC plays a crucial role in forming a robust and stable SEI, especially on the cathode.[\[2\]](#)

Causality: The high oxidation stability of MTFEC, conferred by its electronegative fluorine atoms, allows the electrolyte to operate at higher voltages without rapid degradation. When it does decompose at the electrode interface, it forms a stable, fluorine-rich passivation layer. This layer is ionically conductive (allowing Li^+ transport) but electronically insulating, which is the ideal characteristic for a protective SEI.[\[2\]](#)[\[11\]](#) This leads to enhanced discharge capacity, improved cycling stability, and a longer battery lifespan.[\[2\]](#)



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Caption: Role of MTFEC in forming a protective SEI on a high-voltage cathode.

Key Advantages in Battery Performance:

- High-Voltage Stability: Enables operation with next-generation high-voltage cathode materials.[\[2\]](#)
- Improved Safety: Contributes to the non-flammability of the electrolyte, a critical safety factor. [\[3\]](#)[\[11\]](#) Research into related compounds like bis(2,2,2-trifluoroethyl) carbonate (TFEC) further highlights the fire-retardant benefits of the trifluoroethyl moiety.[\[12\]](#)[\[13\]](#)
- Enhanced Cycle Life: The stable SEI minimizes parasitic reactions, leading to better capacity retention over hundreds of charge-discharge cycles.[\[2\]](#)
- Low-Temperature Performance: Can improve the operational efficiency of batteries in cold environments.[\[3\]](#)[\[9\]](#)

PART 4: Experimental Protocol

This section provides a representative protocol for preparing a fluorinated electrolyte for use in LIB cell testing. This protocol is a self-validating system; the performance of the resulting battery cell (e.g., cycling stability, coulombic efficiency) serves as the ultimate validation of the electrolyte's quality and formulation.

Protocol: Preparation of a MTFEC-Containing Electrolyte

Objective: To prepare 50 mL of a 1M LiPF₆ electrolyte in a baseline solvent mixture with 5% by weight of MTFEC as an additive.

Materials:

- Lithium hexafluorophosphate (LiPF₆), battery grade, >99.9%
- Ethylene carbonate (EC), anhydrous, battery grade
- Ethyl methyl carbonate (EMC), anhydrous, battery grade
- **Methyl 2,2,2-trifluoroethyl carbonate** (MTFEC), anhydrous, battery grade

- Argon-filled glovebox with H₂O and O₂ levels <0.5 ppm
- Magnetic stirrer and stir bars
- Volumetric flasks and precision balance

Methodology:

- Environment Control (Trustworthiness Pillar): Transfer all solvents, salts, and equipment into an argon-filled glovebox. This is a critical step, as even trace amounts of moisture can react with LiPF₆ to form hydrofluoric acid (HF), which severely degrades battery components.
- Solvent Preparation: a. Prepare the baseline solvent by mixing EC and EMC in a 3:7 weight ratio. For this protocol, this will be approximately 47.5 g of total solvent before the additive is included. b. Tare a clean, dry beaker on the balance. Add approximately 14.25 g of EC and 33.25 g of EMC. Record the exact masses.
- Additive Incorporation (Expertise Pillar): a. Calculate 5% of the total solvent weight to determine the required mass of MTFEC. Assuming a total solvent mass of 50 g (for density approximation), this would be 2.5 g. b. Add 2.5 g of MTFEC to the EC/EMC mixture. c. The causality for using a small percentage (e.g., 5 wt%) is that this amount is often sufficient to form an effective SEI without negatively impacting other electrolyte properties like ionic conductivity.[\[2\]](#)
- Salt Dissolution: a. Calculate the required mass of LiPF₆ for a 1M concentration in 50 mL of the final solvent mixture. Note: This requires an accurate density measurement or approximation of the final solvent blend. b. Slowly add the calculated amount of LiPF₆ to the solvent mixture while stirring gently. The dissolution is endothermic. c. Continue stirring until the salt is fully dissolved and the solution is clear and homogeneous.
- Finalization and Storage: a. Transfer the final electrolyte to a tightly sealed, labeled container. b. Store inside the glovebox until use. The electrolyte is now ready for coin cell assembly and electrochemical testing.

PART 5: Safety and Handling

MTFEC is a flammable liquid and requires careful handling in a laboratory environment.[\[14\]](#)

- Hazards:
 - Physical: Flammable liquid and vapor.[14] Containers may build up pressure if heated.
 - Health: Causes skin irritation and serious eye irritation.[6][14] May cause respiratory irritation.[14]
- Handling Precautions (Self-Validating Safety System):
 - Use only in a well-ventilated area, preferably a chemical fume hood.[14]
 - Keep away from heat, sparks, open flames, and other ignition sources.
 - Use explosion-proof electrical equipment and non-sparking tools.[14]
 - Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.[14]
 - Avoid breathing vapors or mist.[14]
- Storage:
 - Store in a cool, dry, well-ventilated place away from direct sunlight.[1]
 - Keep the container tightly closed.

Conclusion

Methyl 2,2,2-trifluoroethyl carbonate stands out as a key enabling material, particularly in the advancement of lithium-ion battery technology. Its unique molecular structure, characterized by the trifluoroethyl group, provides a direct pathway to enhancing the electrochemical stability, safety, and longevity of high-voltage energy storage systems. The principles guiding its application—namely, the formation of a stable, fluorine-rich solid electrolyte interphase—are well-established. While its role as a synthetic intermediate in other fields is noted, its impact on materials science is currently the most profound. Continued research will likely focus on optimizing its concentration in complex electrolyte formulations and exploring synergistic effects with other advanced additives to further push the boundaries of battery performance.

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- To cite this document: BenchChem. [Introduction: A Fluorinated Carbonate of Strategic Importance]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1591677#methyl-2-2-2-trifluoroethyl-carbonate-molecular-weight>

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